

# The Solubility of 3,4,5-Tribromophenol: A Technical Guide

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## Compound of Interest

Compound Name: 3,4,5-Tribromophenol

Cat. No.: B3086760

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## Introduction

**3,4,5-Tribromophenol** is a halogenated phenolic compound of significant interest in various fields, including organic synthesis and as a potential intermediate in the development of novel flame retardants and pharmaceuticals. A thorough understanding of its solubility in different solvents is crucial for its application in synthesis, purification, formulation, and environmental fate assessment.

**Important Note on Data Availability:** As of the compilation of this guide, specific quantitative solubility data for **3,4,5-Tribromophenol** in a wide range of solvents is not readily available in public literature. However, to provide a valuable resource, this guide presents solubility data for the closely related and well-studied isomer, 2,4,6-Tribromophenol. This data serves as a useful proxy and a comparative benchmark. Researchers are strongly encouraged to determine the solubility of **3,4,5-Tribromophenol** experimentally for their specific applications using the protocols outlined herein.

## Quantitative Solubility Data (for 2,4,6-Tribromophenol)

The following table summarizes the available quantitative solubility data for 2,4,6-Tribromophenol in various solvents. This information is provided to illustrate the expected

solubility behavior of a tribromophenol compound.

Solvent	Chemical Class	Temperature (°C)	Solubility
Water	Polar Protic	15	71 mg/L
Water	Polar Protic	25	0.007 g/100 mL
Ethanol	Polar Protic	Not Specified	Soluble
Methanol	Polar Protic	Not Specified	Soluble
Diethyl Ether	Polar Aprotic	Not Specified	Soluble
Chloroform	Non-polar	Not Specified	Soluble
Methylene Chloride	Non-polar	Not Specified	Soluble
Acetone	Polar Aprotic	Not Specified	Soluble
Benzene	Non-polar	Not Specified	Soluble

## Experimental Protocols for Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of a solid organic compound like **3,4,5-Tribromophenol** in various solvents. This protocol is based on the widely used isothermal shake-flask method.

### Materials and Equipment

- Analyte: High-purity **3,4,5-Tribromophenol**
- Solvents: Analytical grade solvents of interest
- Apparatus:
  - Analytical balance (accurate to  $\pm 0.1$  mg)
  - Vials with screw caps and PTFE septa
  - Constant temperature shaker bath or incubator

- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

## Procedure

### a. Preparation of Saturated Solutions:

- Add an excess amount of **3,4,5-Tribromophenol** to a series of vials. The excess solid is crucial to ensure that the solution reaches saturation.
- To each vial, add a known volume of a specific solvent.
- Seal the vials tightly to prevent solvent evaporation.

### b. Equilibration:

- Place the vials in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C, 37 °C).
- Shake the vials at a constant speed for a sufficient period (typically 24-72 hours) to ensure that equilibrium between the solid and dissolved compound is reached. A preliminary study can determine the minimum time required to reach equilibrium.

### c. Sample Collection and Preparation:

- After the equilibration period, stop the agitation and allow the vials to stand undisturbed in the constant temperature bath for at least 2 hours to allow the excess solid to settle.
- Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed or pre-cooled syringe to match the equilibration temperature.
- Immediately filter the collected supernatant through a syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved microcrystals.

- Dilute the filtered solution with the same solvent to a concentration suitable for the analytical method.

d. Quantification:

- Analyze the diluted solutions using a calibrated HPLC or UV-Vis spectrophotometer to determine the concentration of **3,4,5-Tribromophenol**. A calibration curve should be prepared using standard solutions of known concentrations.
- Calculate the solubility of the compound in the solvent at the specified temperature, typically expressed in g/100 mL, mg/L, or mol/L.

## Factors Influencing Solubility

The solubility of **3,4,5-Tribromophenol** is governed by a complex interplay of factors related to both the solute and the solvent. The following diagram illustrates the key relationships influencing the dissolution process.

Caption: Factors affecting the solubility of **3,4,5-Tribromophenol**.

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